Spectroscopic Characterization of 4-(2-Propylphenoxy)piperidine Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name:	*4-(2-Propylphenoxy)piperidine hydrochloride*
CAS No.:	*1219960-82-3*
Cat. No.:	*B1394712*

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This technical guide provides a comprehensive overview of the expected spectroscopic data for the analytical characterization of **4-(2-Propylphenoxy)piperidine hydrochloride**. As a compound of interest in medicinal chemistry and drug development, a thorough understanding of its structural features through modern analytical techniques is paramount. This document is intended for researchers, scientists, and professionals in the field of drug development, offering insights into the anticipated Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with the underlying principles and experimental protocols.

Introduction to 4-(2-Propylphenoxy)piperidine Hydrochloride

4-(2-Propylphenoxy)piperidine hydrochloride is a substituted piperidine derivative. The piperidine moiety is a common scaffold in many pharmaceuticals due to its ability to interact with various biological targets. The hydrochloride salt form is often utilized to improve the solubility and stability of the parent compound. A precise structural elucidation is the foundation

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of any drug discovery program, ensuring the identity and purity of the synthesized molecule. Spectroscopic methods provide a detailed fingerprint of the molecule, revealing its connectivity, functional groups, and overall architecture.

Predicted ^{1}H and ^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution. The following sections detail the anticipated chemical shifts (δ) in parts per million (ppm) for the proton (^{1}H) and carbon-^{13} (^{13}C) nuclei of **4-(2-Propylphenoxy)piperidine hydrochloride**, referenced to a standard internal solvent signal.

Predicted ^{1}H NMR Spectral Data

The proton NMR spectrum is expected to show distinct signals corresponding to the aromatic protons of the phenoxy group, the aliphatic protons of the piperidine ring, and the propyl substituent. The presence of the hydrochloride will likely lead to some peak broadening, particularly for the protons near the nitrogen atom.

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Proton Assignment	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration
Aromatic Protons (Phenoxy Ring)	6.8 - 7.2	Multiplet	4H
Piperidine-CH (at C4)	4.4 - 4.6	Multiplet	1H
Piperidine-CH_2 (axial, at C2, C6)	3.2 - 3.4	Multiplet	2H
Piperidine-CH_2 (equatorial, at C2, C6)	2.8 - 3.0	Multiplet	2H
Piperidine-CH_2 (axial, at C3, C5)	2.0 - 2.2	Multiplet	2H
Piperidine-CH_2 (equatorial, at C3, C5)	1.8 - 2.0	Multiplet	2H
Propyl-CH_2 (benzylic)	2.5 - 2.7	Triplet	2H
Propyl-CH_2 (middle)	1.5 - 1.7	Sextet	2H
Propyl-CH_3	0.9 - 1.0	Triplet	3H
Piperidine-NH_2^+	9.0 - 10.0	Broad Singlet	2H

Predicted ^{13}C NMR Spectral Data

The ^{13}C NMR spectrum will provide information on the carbon framework of the molecule.

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Carbon Assignment	Predicted Chemical Shift (δ, ppm)
Aromatic C (quaternary, C-O)	155 - 158
Aromatic C (quaternary, C-propyl)	138 - 141
Aromatic CH	115 - 130
Piperidine-CH (C4)	70 - 75
Piperidine-CH_2 (C2, C6)	45 - 50
Piperidine-CH_2 (C3, C5)	30 - 35
Propyl-CH_2 (benzylic)	35 - 40
Propyl-CH_2 (middle)	22 - 25
Propyl-CH_3	13 - 15

Rationale Behind NMR Predictions

The predicted chemical shifts are based on established principles of NMR spectroscopy and comparison with data for structurally similar compounds. For instance, the downfield shift of the C4 proton and carbon of the piperidine ring is due to the deshielding effect of the adjacent oxygen atom of the phenoxy group. The aromatic protons and carbons will exhibit a splitting pattern characteristic of a 1,2-disubstituted benzene ring. The propyl group protons will show the classic triplet-sextet-triplet pattern due to spin-spin coupling with their neighbors. The proton on the nitrogen is expected to be a broad signal due to quadrupolar broadening and exchange with the solvent.

Experimental Protocol for NMR Data Acquisition

A detailed, step-by-step methodology for acquiring high-quality NMR spectra is crucial for accurate structural confirmation.

- Sample Preparation:
  - Accurately weigh approximately 5-10 mg of **4-(2-Propylphenoxy)piperidine hydrochloride**.

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- Dissolve the sample in 0.6-0.7 mL of a deuterated solvent (e.g., DMSO-d_6 or D_2O) in a standard 5 mm NMR tube. The choice of solvent is critical; DMSO-d_6 is often preferred for hydrochloride salts as it can solubilize the compound and the NH proton is often observable.
- Ensure the sample is fully dissolved; gentle vortexing or sonication may be applied.

- Instrument Setup:
  - Use a high-field NMR spectrometer (e.g., 400 MHz or higher) for better signal dispersion.
  - Tune and match the probe for the ^1H and ^{13}C frequencies.
  - Shim the magnetic field to achieve optimal resolution and lineshape.
- Data Acquisition:
  - ^1H NMR:
    - Acquire a standard one-dimensional ^1H spectrum.
    - Set appropriate spectral width, acquisition time, and relaxation delay.
    - Typically, 16-64 scans are sufficient for a good signal-to-noise ratio.
  - ^{13}C NMR:
    - Acquire a proton-decoupled ^{13}C spectrum.
    - A larger number of scans (e.g., 1024 or more) will be necessary due to the lower natural abundance of ^{13}C.
  - 2D NMR (Optional but Recommended):
    - Acquire COSY (Correlation Spectroscopy) to establish ^1H-^1H coupling networks.
    - Acquire HSQC (Heteronuclear Single Quantum Coherence) to correlate directly bonded ^1H and ^{13}C atoms.

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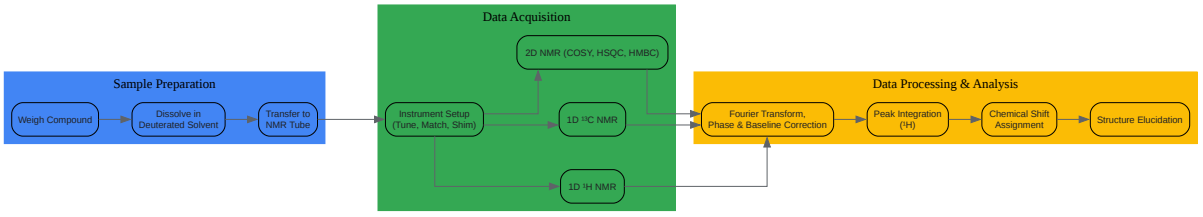
- Acquire HMBC (Heteronuclear Multiple Bond Correlation) to establish long-range ^{1}H-^{13}C correlations, which is invaluable for confirming the connectivity of the molecule.

Visualization of NMR Workflow



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Caption: Workflow for NMR data acquisition and analysis.

Predicted Infrared (IR) Spectroscopy

Infrared spectroscopy is a valuable technique for identifying the functional groups present in a molecule. The IR spectrum of **4-(2-Propylphenoxy)piperidine hydrochloride** is expected to show characteristic absorption bands.

Predicted IR Absorption Bands

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Wavenumber (cm^{-1})	Vibrational Mode	Intensity
3200 - 2800	N-H stretch (from NH_2^+)	Strong, Broad
3050 - 3000	Aromatic C-H stretch	Medium
2960 - 2850	Aliphatic C-H stretch	Strong
1600, 1470	Aromatic C=C stretch	Medium
1250 - 1200	Aryl-O stretch	Strong
1100 - 1000	C-N stretch	Medium

Rationale Behind IR Predictions

The broad absorption in the 3200-2800 cm^{-1} region is a hallmark of the stretching vibration of the N-H bond in a secondary ammonium salt. The aliphatic and aromatic C-H stretching vibrations are expected in their typical regions. The strong absorption for the aryl-O (ether) stretch is a key indicator of the phenoxy moiety. The presence of these bands provides strong evidence for the key functional groups within the molecule.

Experimental Protocol for IR Data Acquisition

- Sample Preparation:
  - For Attenuated Total Reflectance (ATR)-IR, a small amount of the solid sample is placed directly on the ATR crystal. This is the most common and convenient method.
  - Alternatively, a KBr pellet can be prepared by grinding a small amount of the sample with dry potassium bromide and pressing it into a transparent disk.
- Data Acquisition:
  - Place the sample (or KBr pellet) in the IR spectrometer.
  - Acquire a background spectrum of the empty sample compartment (or pure KBr pellet).
  - Acquire the sample spectrum.

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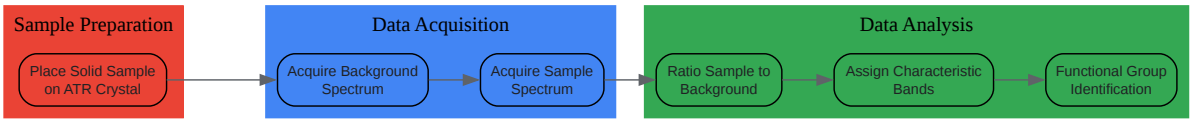
- The instrument software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.
- Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.

Visualization of IR Workflow



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Caption: Workflow for IR data acquisition and analysis.

Predicted Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in confirming its identity and structure.

Predicted Mass Spectral Data

For electrospray ionization (ESI), which is a soft ionization technique suitable for polar molecules like hydrochloride salts, the primary observation is expected to be the molecular ion of the free base.

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m/z (mass-to-charge ratio)	Ion	Notes
Expected $[M+H]^+$	$[C_{14}H_{21}NO + H]^+$	This will be the base peak, representing the protonated free base of 4-(2-Propylphenoxy)piperidine. The exact mass can be calculated and compared with the high-resolution mass spectrometry (HRMS) data for elemental composition confirmation.

Rationale Behind MS Predictions

In ESI-MS, the hydrochloride salt will dissociate in solution, and the free base will be protonated to form the $[M+H]^+$ ion. The mass of this ion will correspond to the molecular weight of the free base plus the mass of a proton. Fragmentation may occur in the mass spectrometer, and common fragmentation pathways for piperidine-containing compounds involve cleavage of the piperidine ring or the bonds adjacent to the nitrogen or oxygen atoms.

Experimental Protocol for MS Data Acquisition

- Sample Preparation:
  - Prepare a dilute solution of the sample (typically 1-10 µg/mL) in a suitable solvent such as methanol or acetonitrile, often with a small amount of formic acid to promote protonation.
- Instrument Setup:
  - Use an ESI source coupled to a mass analyzer (e.g., quadrupole, time-of-flight, or Orbitrap).
  - Optimize the ESI source parameters (e.g., capillary voltage, gas flow rates, temperature) to achieve a stable spray and maximum ion signal.
- Data Acquisition:
  - Acquire a full scan mass spectrum to identify the molecular ion.

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- For structural confirmation, perform tandem mass spectrometry (MS/MS) by isolating the $[M+H]^+$ ion and subjecting it to collision-induced dissociation (CID) to generate a characteristic fragmentation pattern.
- For accurate mass measurement, use a high-resolution mass spectrometer to confirm the elemental composition.

Visualization of MS Workflow



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Caption: Workflow for MS data acquisition and analysis.

Conclusion

The comprehensive spectroscopic analysis outlined in this guide provides a robust framework for the structural characterization of **4-(2-Propylphenoxy)piperidine hydrochloride**. By combining the predictive power of NMR, IR, and MS, researchers can confidently verify the identity, purity, and structure of this compound, which is a critical step in the drug development pipeline. The provided protocols and theoretical explanations are intended to serve as a valuable resource for scientists engaged in the synthesis and analysis of novel chemical entities.

References

Due to the specific nature of the topic, direct literature containing the complete experimental spectroscopic data for **4-(2-Propylphenoxy)piperidine hydrochloride** is not readily available. The principles and predicted data presented are based on foundational knowledge in organic spectroscopy and data from analogous structures found in chemical databases and the following general resources:

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